

Computational Profiling of the Azetidine-Piperazine Scaffold: A Technical Guide

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Compound of Interest

Compound Name: *1-(Azetidin-3-yl)-4-benzylpiperazine*

CAS No.: 1272846-95-3

Cat. No.: B1441910

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Subject: In silico modeling of **1-(Azetidin-3-yl)-4-benzylpiperazine** Content Type: Technical
Whitepaper Audience: Computational Chemists, Medicinal Chemists, and Drug Discovery
Scientists

Executive Summary

This guide details the computational characterization of **1-(Azetidin-3-yl)-4-benzylpiperazine**, a hybrid scaffold of significant medicinal interest. This molecule fuses a benzylpiperazine (BZP) moiety—a known privileged pharmacophore for monoaminergic targets—with an azetidine ring.

The azetidine ring (a strained 4-membered amine) is increasingly utilized in "escape from flatland" strategies to improve metabolic stability and vector orientation compared to standard alkyl chains. However, its high ring strain (~25 kcal/mol) and specific puckering dynamics require rigorous quantum mechanical (QM) treatment before force-field-based simulations. This guide provides a self-validating workflow from Density Functional Theory (DFT) to Molecular Dynamics (MD).

Phase 1: Quantum Mechanical (QM) Architecture

Objective: Accurate conformational analysis and charge derivation. Rationale: Standard molecular mechanics (MM) force fields often fail to accurately capture the specific ring puckering potentials of azetidines. A QM-based optimization is strictly required to derive accurate partial charges (ESP) and validate geometry.

DFT Optimization Protocol

Tool: Gaussian 16 / ORCA / Psi4 Method: B3LYP functional with 6-311G(d,p) basis set.

- Input Generation: Construct the 3D structure. Ensure the nitrogen inversion centers (azetidine N and piperazine N) are initially set to a pyramidal geometry, not planar.
- The "Puckering" Scan: Perform a relaxed potential energy surface (PES) scan on the azetidine ring.
 - Coordinate: Dihedral angle (C2-N1-C4-C3).
 - Range: -30° to +30° in 5° steps.
 - Goal: Identify the global minimum (butterfly angle). Azetidines are rarely planar; they exist in a puckered equilibrium.^[1]
- Charge Derivation: Calculate Electrostatic Potential (ESP) charges at the optimized geometry (HF/6-31G* level is standard for AMBER/CHARMM compatibility) to generate RESP (Restrained Electrostatic Potential) charges.

Self-Validation Check

- Frequency Analysis: Ensure zero imaginary frequencies.
- Strain Check: If the C-N-C angle in the azetidine ring deviates significantly from experimental X-ray averages (~90-92°), the basis set may be insufficient.

Phase 2: ADMET & Physicochemical Profiling

Objective: Assess CNS penetrability and metabolic liability. Context: Benzylpiperazines are often CNS-active.[2] The azetidine substitution modulates lipophilicity (LogP) and basicity (pKa) compared to a standard ethyl/methyl linker.

In Silico Protocol (SwissADME)

Tool:

- Input: SMILES string of the optimized geometry.
- Key Parameters to Monitor:
 - TPSA (Topological Polar Surface Area): Target $< 90 \text{ \AA}^2$ for CNS penetration.
 - Lipophilicity (WLOGP): Target 2.0–3.5.
 - P-gp Substrate: Check if the azetidine amine makes it a P-glycoprotein substrate (efflux risk).
 - CYP Inhibition: BZP derivatives often inhibit CYP2D6.

Data Output Table: Theoretical Profile

Property	Target Range (CNS)	Predicted Impact of Azetidine
MW	$< 450 \text{ Da}$	$\sim 231.3 \text{ Da}$ (Favorable)
LogP	2.0 - 4.0	Lower than cyclohexyl analogs (Polarity $\uparrow$)
H-Bond Donors	< 3	1 (Azetidine NH)
Rotatable Bonds	< 7	3 (Rigidified linker)
BBB Permeant	Yes	High Probability (BOILED-Egg plot)

Phase 3: Molecular Docking (Target Interaction)

Objective: Elucidate binding mode against likely targets (Dopamine D2/D3, Serotonin 5-HT2A).

Rationale: The benzylpiperazine moiety acts as a bioisostere for dopamine. The azetidine tail provides a unique vector to explore secondary binding pockets (e.g., the orthosteric site vs. extended binding pocket).

Protocol (AutoDock Vina / Glide)

Reference: Trott, O., & Olson, A. J. (2010). AutoDock Vina.

- Target Preparation:
 - Fetch PDB ID: 6CM4 (Dopamine D2) or 6A93 (5-HT2A).
 - Remove non-essential waters and co-crystallized lipids.
 - Add polar hydrogens and merge non-polar hydrogens.
- Grid Generation:
 - Center the grid box on the orthosteric binding site (typically defined by the key Aspartate residue, e.g., Asp114 in D2, which anchors the piperazine protonated amine).
 - Box Size: 25 x 25 x 25 Å.
- Ligand Preparation:
 - Protonation State: The piperazine N4 is basic (pKa ~8-9). It must be protonated (+1 charge) for docking. The azetidine nitrogen is less basic but check pKa; likely neutral at pH 7.4 if N-substituted, or protonated if free.
- Execution:
 - Exhaustiveness: 32 (High precision).
 - Num Modes: 10.

Interaction Analysis

- Salt Bridge: Verify interaction between the protonated piperazine amine and the conserved Aspartate (Asp 3.32).
- Pi-Pi Stacking: The benzyl ring should engage in T-shaped or parallel stacking with aromatic residues (e.g., Phe/Trp) in the deep pocket.

Phase 4: Molecular Dynamics (MD) Simulation

Objective: Validate the stability of the Azetidine-Receptor complex. Tool: GROMACS (2024.x series) Force Field: CHARMM36m (Protein) + CGenFF (Ligand).

The "Strained Ring" Parameterization Challenge

Standard force fields may not have pre-calculated parameters for the specific bond angles of the azetidine-piperazine linkage.

- Solution: Use CGenFF (CHARMM General Force Field) server or acpype (AnteChamber PYTHON Parser interface) to generate the .itp topology file.
- Penalty Score: Check the CGenFF penalty score. If > 50 , you must manually optimize the dihedral parameters using the QM data from Phase 1.

Simulation Workflow (GROMACS)

See Diagram 2 for the visual pipeline.

- System Setup:
 - Solvation: TIP3P water model.
 - Neutralization: Add Na⁺/Cl⁻ ions to 0.15 M.
- Minimization: Steepest descent (50,000 steps) to relieve steric clashes, particularly around the rigid azetidine ring.
- Equilibration:
 - NVT (Canonical): 100 ps at 300 K. Restrain ligand heavy atoms.

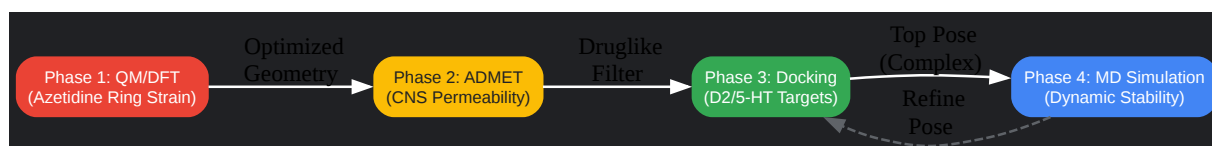
- NPT (Isobaric): 100 ps at 1 bar.
- Production Run:
 - Time: 100 ns.
 - Step size: 2 fs.
 - Algorithm: P-LINCS for bond constraints.

Analysis Metrics[3]

- RMSD (Root Mean Square Deviation): Ligand stability $< 2.0 \text{ \AA}$ indicates a stable pose.
- Hydrogen Bond Lifetime: Calculate the percentage of simulation time the Aspartate-Piperazine salt bridge exists.

Visualization & Workflows[3]

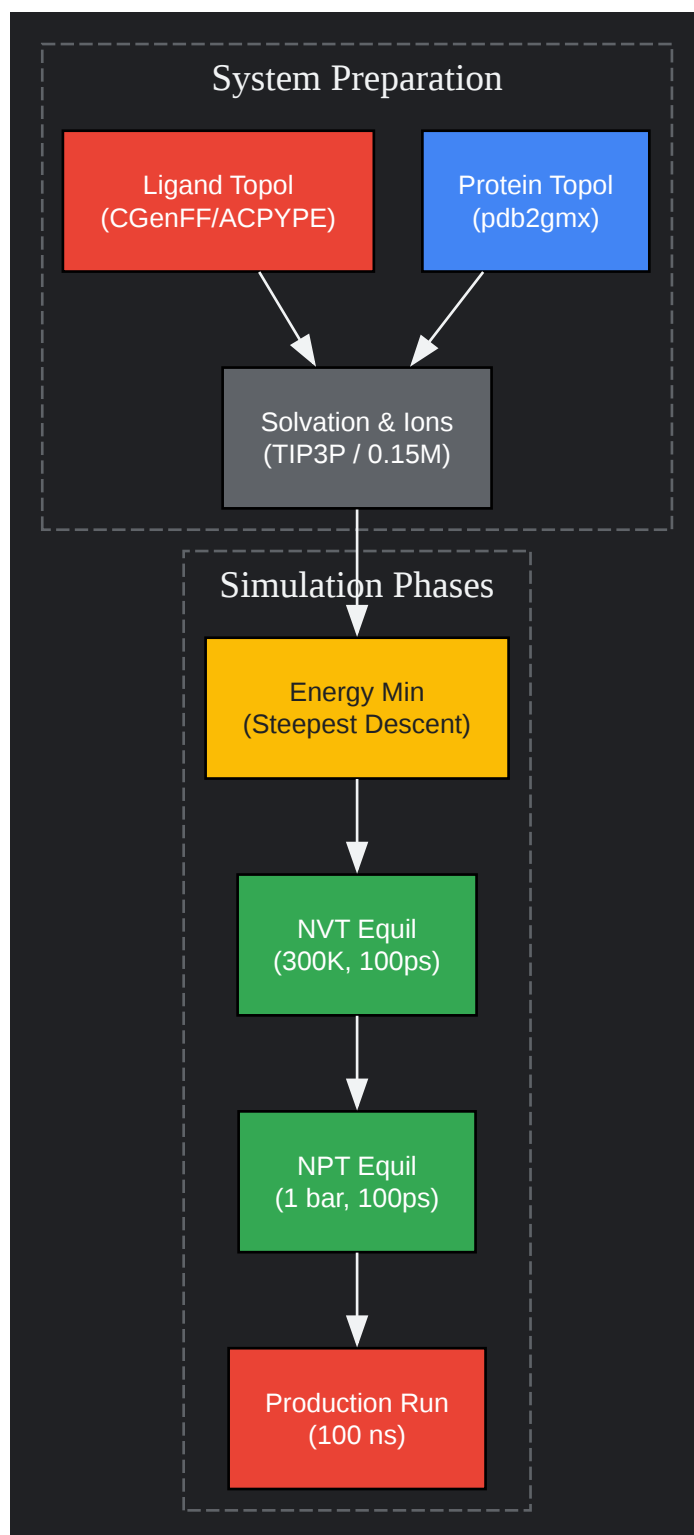
Diagram 1: The Computational Pipeline



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Caption: Integrated workflow moving from quantum mechanical geometry optimization to dynamic system validation.

Diagram 2: GROMACS MD Protocol



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Caption: Step-by-step GROMACS protocol for the Azetidine-Piperazine protein-ligand complex.

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